An In-depth Technical Guide to the Spectroscopic Characterization of β-Tyrosine

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Compound of Interest

Compound Name:	*3-(3-Amino-4-hydroxyphenyl)propanoic acid*
CAS No.:	*90717-66-1*
Cat. No.:	*B1304733*

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This guide provides a comprehensive technical overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for β-tyrosine (3-amino-3-(4-hydroxyphenyl)propanoic acid). Designed for researchers, chemists, and drug development professionals, this document moves beyond simple data presentation to explain the causality behind the spectral features and the protocols used to obtain them, ensuring a deep understanding of the molecule's structural verification.

Introduction: The Significance of β-Tyrosine Structural Analysis

β-Tyrosine is a non-proteinogenic β-amino acid, an isomer of the common proteinogenic L-tyrosine. Its unique structural arrangement—with the amino group on the β-carbon relative to the carboxyl group—imparts distinct chemical properties and conformational preferences. These characteristics make β-tyrosine and peptides incorporating it valuable tools in medicinal chemistry, particularly for designing peptidomimetics with enhanced stability against enzymatic degradation.

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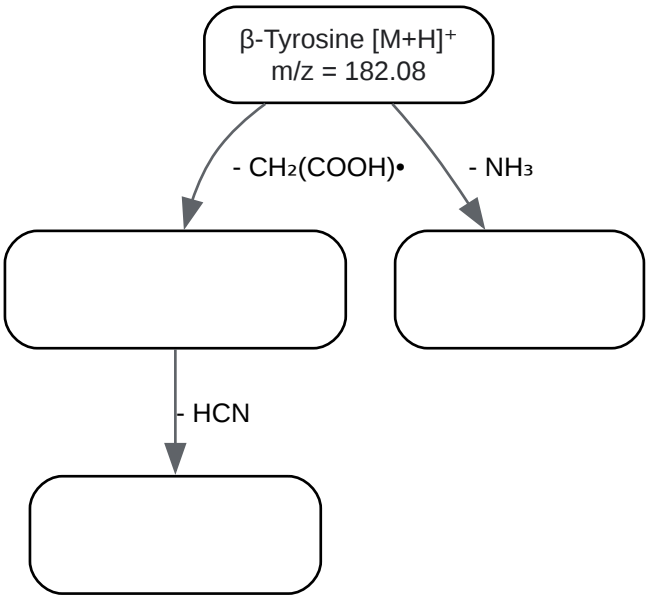
Accurate and unambiguous structural confirmation is the bedrock of any chemical or pharmaceutical development program. Spectroscopic techniques like NMR and Mass Spectrometry are indispensable for this purpose. This guide offers a detailed examination of the expected spectral data for β-tyrosine and provides robust, field-proven protocols for their acquisition.

Section 1: Nuclear Magnetic Resonance (NMR) Spectroscopy of β-Tyrosine

NMR spectroscopy provides the most definitive information for the structural elucidation of organic molecules in solution. By analyzing the chemical environment of ^{1}H and ^{13}C nuclei, we can map the molecular skeleton and confirm the precise arrangement of functional groups that distinguish β-tyrosine from its α-isomer.

The Structural Framework of β-Tyrosine

To interpret the NMR spectra, it is essential to first visualize the molecule and label its unique nuclei.



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Caption: Predicted major fragmentation pathway for protonated β-tyrosine in MS/MS.

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Table 3: Predicted MS/MS Fragments for β-Tyrosine $[M+H]^+$

Precursor m/z	Fragment m/z	Proposed Loss	Fragment Identity
182.08	**165.05**	**NH_3**	**Loss of Ammonia**
182.08	120.08	$CH_2COOH•$	Benzylic amine radical cation

| 182.08 | 107.05 | $C_2H_4NO_2$ | Hydroxytropylium cation |

Experimental Protocol: LC-MS/MS Data Acquisition

This protocol describes a standard method for analyzing β-tyrosine using liquid chromatography coupled to tandem mass spectrometry.

- Sample Preparation:
  - Prepare a stock solution of β-tyrosine (1 mg/mL) in a suitable solvent like 50:50 methanol:water.
  - Dilute the stock solution to a working concentration of 1-10 µg/mL using the initial mobile phase composition.
- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., 100 x 2.1 mm, 2.6 µm particle size).
  - Mobile Phase A: Water + 0.1% Formic Acid.
  - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
  - Gradient: A suitable gradient, for example, 5% B to 95% B over 10 minutes.
  - Flow Rate: 0.3-0.5 mL/min.
  - Injection Volume: 2-5 µL.
- Mass Spectrometry (MS):

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- Ion Source: Electrospray Ionization (ESI), positive mode.
- MS1 Scan: Scan a mass range of m/z 100-300 to detect the $[M+H]^+$ precursor ion at ~182.08.
- MS/MS Scan (dd-MS2):
  - Select the precursor ion at m/z 182.08 for fragmentation.
  - Collision Gas: Argon or Nitrogen.
  - Collision Energy: Optimize collision energy (e.g., step through 15, 25, 40 eV) to achieve a rich fragmentation spectrum.
  - Resolution: Set to a high resolution (>15,000) to obtain accurate mass measurements of fragment ions. [1]

Section 3: Integrated Workflow for Structural Verification

The robust characterization of β-tyrosine or any novel compound relies on a logical, self-validating workflow that integrates synthesis or procurement with comprehensive spectroscopic analysis.

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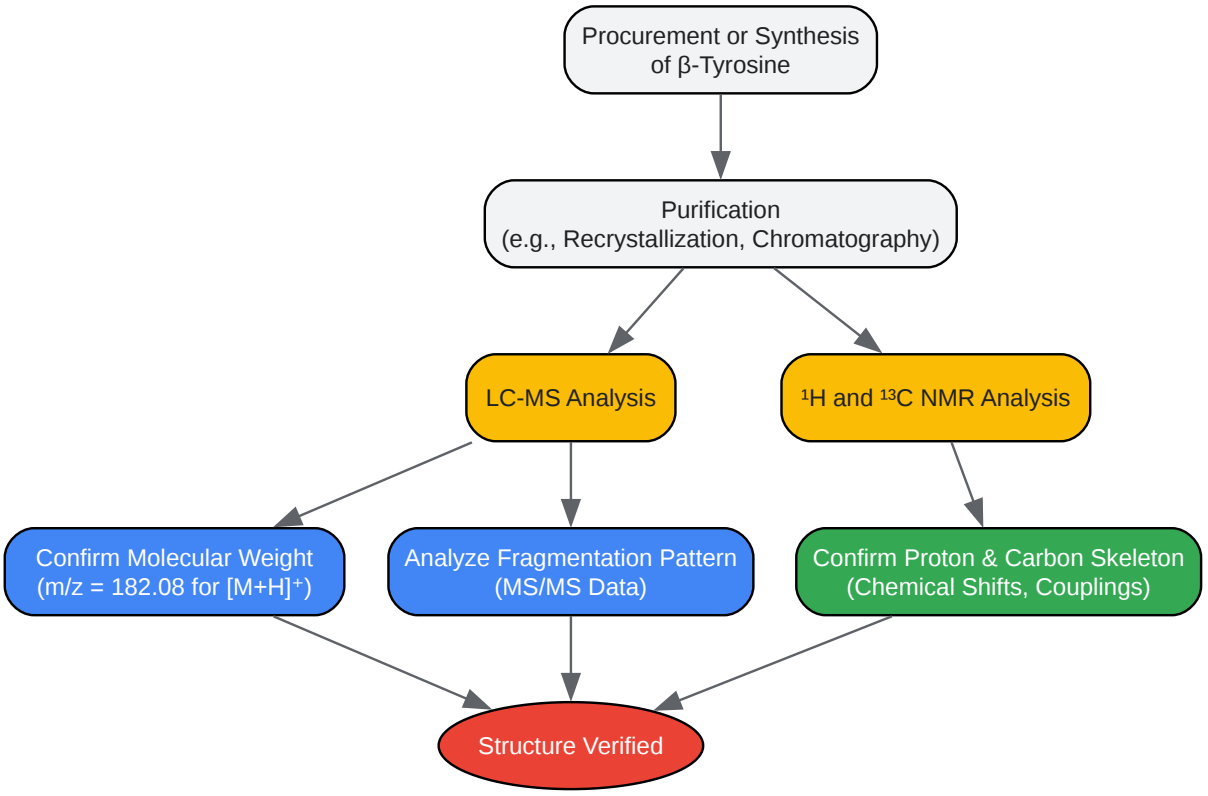

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Caption: A self-validating workflow for the complete structural characterization of β-tyrosine.

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